

An In-depth Technical Guide to 1-Cyclohexyl-2-methylpropan-2-ol

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Compound of Interest

Compound Name: 1-Cyclohexyl-2-methyl-2-propanol

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Introduction

1-Cyclohexyl-2-methylpropan-2-ol is a tertiary alcohol characterized by the presence of a cyclohexyl ring and a bulky tert-butyl alcohol group. Its structure, combining a lipophilic cycloalkane with a polar hydroxyl group, makes it a subject of interest in medicinal chemistry and materials science. The cyclohexyl moiety is a common feature in many pharmaceutical agents, where it can influence a compound's pharmacokinetic and pharmacodynamic properties by acting as a bioisostere for other groups, such as a phenyl ring, to enhance potency, selectivity, or metabolic stability. This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of 1-cyclohexyl-2-methylpropan-2-ol, based on available data and established chemical principles.

Chemical Identity and Properties

The IUPAC name for this compound is 1-cyclohexyl-2-methylpropan-2-ol.^[1] Its chemical structure and key identifiers are presented below.

Table 1: Physicochemical and Computed Properties of 1-Cyclohexyl-2-methylpropan-2-ol

Property	Value	Source
IUPAC Name	1-cyclohexyl-2-methylpropan-2-ol	[1]
CAS Number	5531-30-6	[2]
Molecular Formula	C ₁₀ H ₂₀ O	[2]
Molecular Weight	156.27 g/mol	
InChI	InChI=1S/C10H20O/c1-10(2,11)8-9-6-4-3-5-7-9/h9,11H,3-8H2,1-2H3	[2]
InChIKey	XRIXVTPYOOVPIX-UHFFFAOYSA-N	[2]
Canonical SMILES	<chem>CC(C)(CC1CCCCC1)O</chem>	[1]
Topological Polar Surface Area	20.2 Å ²	
Rotatable Bond Count	2	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	1	
XLogP3	3.3	

Synthesis of 1-Cyclohexyl-2-methylpropan-2-ol

The synthesis of tertiary alcohols such as 1-cyclohexyl-2-methylpropan-2-ol is commonly achieved through a Grignard reaction. This involves the reaction of a Grignard reagent with a suitable ketone or ester. An effective method for the synthesis of 1-cyclohexyl-2-methylpropan-2-ol is the reaction of methylmagnesium bromide with cyclohexyl methyl ketone (1-cyclohexylethanone).

Experimental Protocol: Grignard Synthesis of 1-Cyclohexyl-2-methylpropan-2-ol

Materials:

- Cyclohexyl methyl ketone
- Methylmagnesium bromide (3.0 M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Reflux condenser
- Separatory funnel
- Rotary evaporator

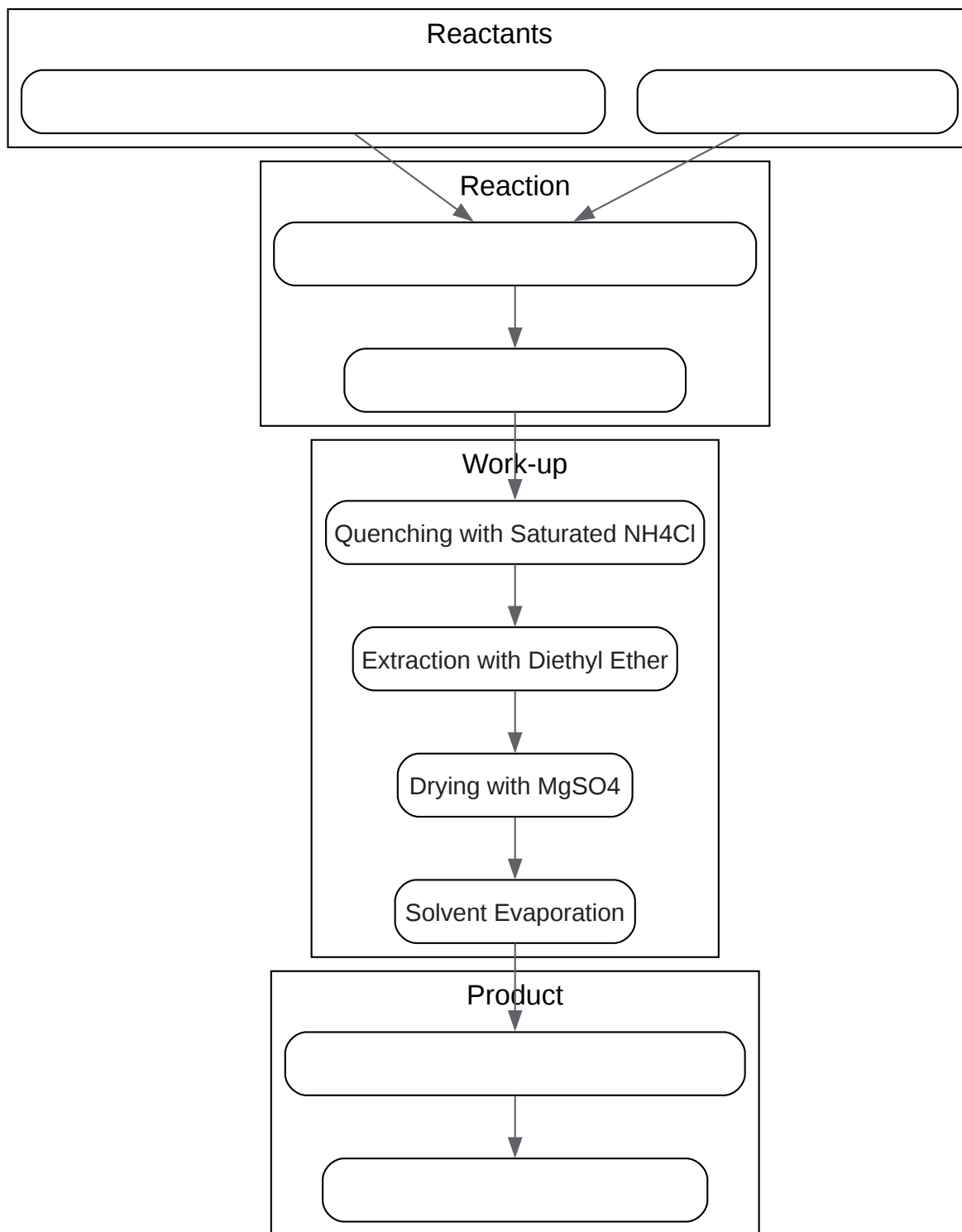
Procedure:

- **Reaction Setup:** In a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stir bar and an addition funnel, dissolve cyclohexyl methyl ketone in anhydrous diethyl ether.
- **Cooling:** Cool the flask in an ice bath to 0-5 °C.
- **Addition of Grignard Reagent:** Slowly add the methylmagnesium bromide solution from the addition funnel to the stirred ketone solution. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting ketone.

- **Quenching:** Cool the reaction mixture again in an ice bath and slowly add saturated aqueous ammonium chloride solution to quench the reaction and any excess Grignard reagent.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer twice with diethyl ether.
- **Washing and Drying:** Combine the organic extracts and wash with brine. Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude 1-cyclohexyl-2-methylpropan-2-ol.
- **Purification:** The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

Synthesis Workflow Diagram

Synthesis of 1-Cyclohexyl-2-methylpropan-2-ol



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Caption: Workflow for the Grignard synthesis of 1-cyclohexyl-2-methylpropan-2-ol.

Potential Biological Activity and Applications

Direct experimental data on the biological activity of 1-cyclohexyl-2-methylpropan-2-ol is limited in publicly available literature. However, the structural motifs present in the molecule, namely the cyclohexyl group and the tertiary alcohol, are found in various biologically active compounds.

The lipophilic cyclohexyl group is a common substituent in drug design, often used to improve a molecule's pharmacokinetic profile, such as its absorption, distribution, metabolism, and excretion (ADME) properties. It can enhance binding to hydrophobic pockets in target proteins and can increase a compound's metabolic stability compared to an aromatic ring.

Structurally related compounds with a cyclohexyl ring and an alcohol moiety have been investigated for various applications. For instance, some omega-cyclohexylalkan-1-ols have shown antimicrobial activity against microorganisms responsible for body odor, such as *Corynebacterium xerosis* and *Staphylococcus epidermidis*.^[3] The lipophilic nature of the cyclohexyl group is thought to aid in the disruption of bacterial cell membranes.^[3] Given its structural similarities, 1-cyclohexyl-2-methylpropan-2-ol could potentially exhibit similar antimicrobial or antifungal properties.

Furthermore, other cyclic alcohols are known to have biological activities.^[4]^[5] For example, some cyclohexanol derivatives have been explored as potential therapeutic agents. The presence of the cyclohexyl group in prostaglandin analogs has also been shown to be compatible with potent biological activity.^[6]

Proposed Experimental Protocol: Antimicrobial Susceptibility Testing (Broth Microdilution)

To investigate the potential antimicrobial properties of 1-cyclohexyl-2-methylpropan-2-ol, a standard broth microdilution assay can be performed.

Materials:

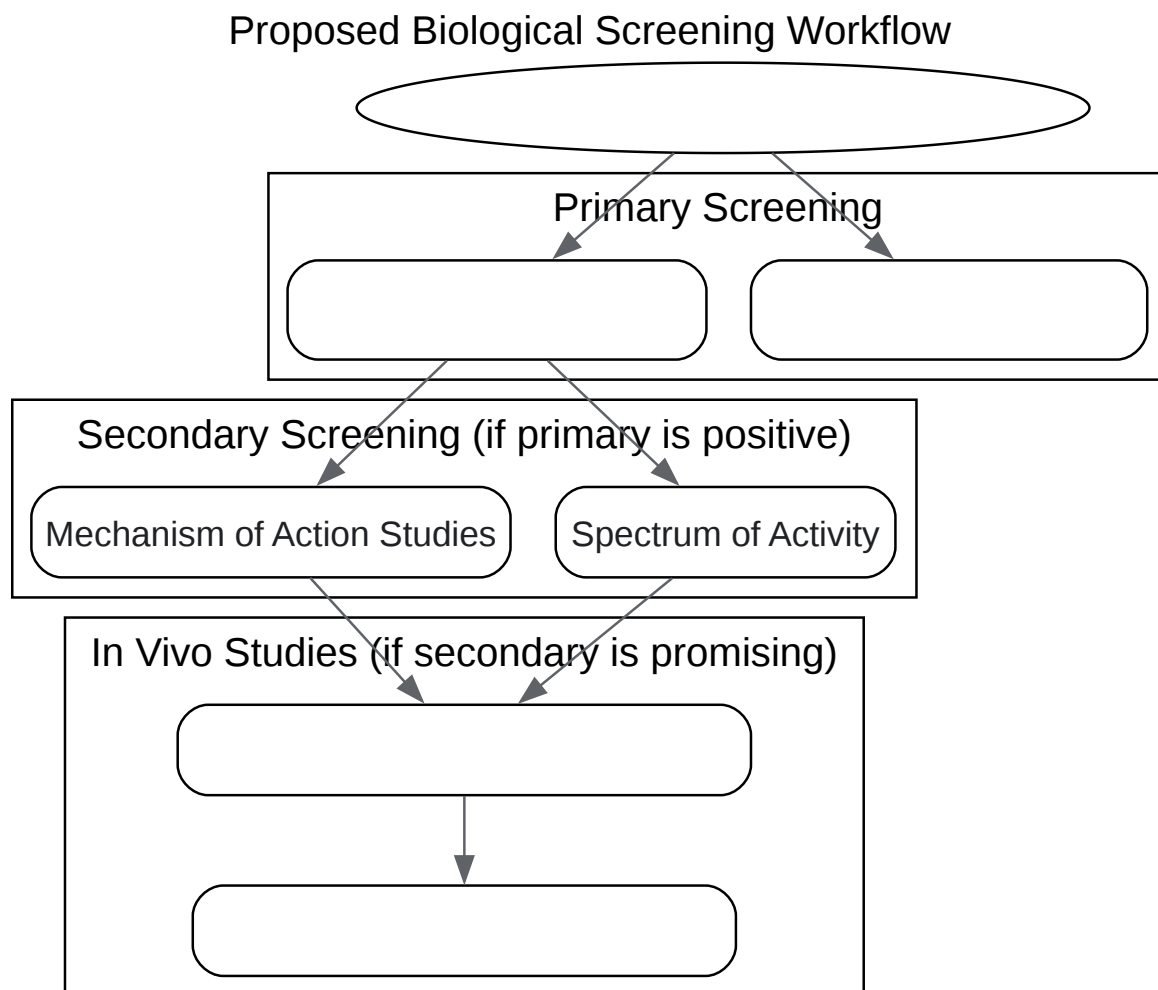
- 1-Cyclohexyl-2-methylpropan-2-ol
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Mueller-Hinton Broth (MHB)

- 96-well microtiter plates
- Spectrophotometer

Procedure:

- **Preparation of Stock Solution:** Prepare a stock solution of 1-cyclohexyl-2-methylpropan-2-ol in a suitable solvent (e.g., dimethyl sulfoxide, DMSO) at a high concentration.
- **Serial Dilutions:** In a 96-well plate, perform two-fold serial dilutions of the compound in MHB to achieve a range of desired concentrations.
- **Bacterial Inoculum:** Prepare a bacterial inoculum adjusted to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- **Incubation:** Incubate the plates at 37 °C for 18-24 hours.
- **Determination of Minimum Inhibitory Concentration (MIC):** The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism, as detected by the naked eye or by measuring the optical density at 600 nm.
- **Controls:** Include a positive control (bacteria in broth without the compound) and a negative control (broth only).

Proposed Biological Screening Workflow



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Caption: A proposed workflow for the initial biological screening of 1-cyclohexyl-2-methylpropan-2-ol.

Conclusion

1-Cyclohexyl-2-methylpropan-2-ol is a readily synthesizable tertiary alcohol with potential for further investigation. While direct data on its biological activity is scarce, its structural features suggest that it could be a valuable building block in the development of new chemical entities. The provided synthesis protocol offers a reliable method for its preparation, and the proposed screening workflow outlines a rational approach to exploring its potential biological applications,

particularly in the area of antimicrobial research. Further studies are warranted to fully elucidate the pharmacological profile of this compound.

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